

Identity of "PP-55" Unresolved, Precluding Cross-Reactivity Analysis

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Compound of Interest		
Compound Name:	PP-55	
Cat. No.:	B114666	Get Quote

Efforts to identify a specific cellular target and pharmacological profile for a compound designated "**PP-55**" have been unsuccessful, preventing a comparative analysis of its cross-reactivity with other cellular targets. Extensive searches have yielded multiple, disparate references to molecules and compounds labeled similarly, but none correspond to a distinct, well-characterized therapeutic agent or research molecule for which cross-reactivity data would be available.

Initial investigations into scientific databases and literature have revealed several entities associated with the "**PP-55**" designation, none of which represent a singular, defined drug. These include:

- A compound with the molecular formula C29H42N4O11S, listed in the PubChem database.
 However, detailed pharmacological data, including its primary target and any off-target effects, are not provided.
- A purine derivative, designated PI-55, which functions as an antagonist for cytokinin receptors in plants. This compound's activity is specific to plant biology and is not relevant to human cellular targets.
- A polymeric ingredient, PEG/PPG-55/28 dimethyl ether, used in cosmetics and other industrial applications. This is not a bioactive drug molecule with specific cellular targets.
- A chemical probe, STA-55, utilized in research to identify and characterize aldehyde dehydrogenases. While it interacts with a class of enzymes, "STA-55" is a tool for laboratory



research, not a therapeutic agent.

A hair loss treatment candidate, PP405, which is phonetically similar but distinct from "PP-55".

Furthermore, a reference to "**PP-55**" in a research paper on the drug Fenbendazole was found to be a citation number within the document and not a reference to a specific compound.

Without a clear and unambiguous identification of "**PP-55**" as a specific pharmacological agent with a known primary cellular target, it is not possible to conduct a meaningful investigation into its cross-reactivity with other cellular components. A comparative guide, as requested, requires a baseline understanding of the intended biological activity of the compound to assess unintended or "off-target" interactions.

Therefore, the generation of a comparison guide on the cross-reactivity of "**PP-55**" cannot be completed at this time due to the lack of a defined subject molecule. Further clarification on the precise identity and intended biological target of "**PP-55**" is necessary to proceed with such an analysis.

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